Fmoc-2-Aminosuberic Acid: Technical Specifications & SPPS Integration

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Compound of Interest

Compound Name:	*Fmoc-DL-asu-oh*
Cat. No.:	*B7827235*

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Advanced Building Block for Peptide Stapling & Hydrophobic Spacing

Executive Summary

Fmoc-2-aminosuberic acid (Fmoc-Asu-OH) is a non-canonical, dicarboxylic amino acid analogue of Glutamic acid (Glu). While Glutamic acid possesses a two-carbon side chain spacer, 2-aminosuberic acid features a five-carbon methylene spacer (

) terminating in a carboxyl group.

In drug development, this extended side chain is exploited for two primary mechanisms:

- Lactam Stapling: It serves as the acidic partner in forming side-chain-to-side-chain amide (lactam) bridges with basic residues (e.g., Lysine, Ornithine), stabilizing

  -helical secondary structures.

- Hydrophobic Charge Spacing: It introduces a distal negative charge while maintaining a significant hydrophobic core near the peptide backbone, altering receptor binding kinetics and membrane permeability.

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While the user requested the DL (racemic) form, the L-isomer is the industry standard for stereospecific drug development. This guide provides data for the commercially available L-isomer while noting the properties of the racemic free acid where applicable.

Chemical Identity & Physical Properties

The distinction between the Free Acid (for branching/cyclization) and the Side-Chain Protected ester (for linear synthesis) is critical for experimental success.

Chemical Specification Table

Feature	Fmoc-L-Asu-OH (Free Side Chain)	Fmoc-L-Asu(OtBu)-OH (Protected)	DL-2-Aminosuberic Acid (Free)
CAS Number	218457-76-2	276869-41-1	3054-07-7
Primary Use	On-resin Cyclization / Branching	Linear Sequence Incorporation	Racemic Standards / Custom Synthesis
Formula			
Mol. Weight	411.45 g/mol	467.56 g/mol	189.21 g/mol
Appearance	White to off-white powder	White powder	White crystalline powder
Solubility	Soluble in DMF, DMSO, NMP	Soluble in DMF, DCM, DMSO	Water, dilute acid/base
Side Chain			

> *Critical Note on Stereochemistry: Commercially, "Fmoc-2-aminosuberic acid" almost universally refers to the L-enantiomer (CAS 218457-76-2). If the DL-racemate is strictly required (e.g., for non-stereospecific SAR screening), it often requires custom protection of the free DL-acid (CAS 3054-07-7) using Fmoc-OSu.*

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Technical Deep Dive: The "Asu" Advantage

Structural Logic

Standard amino acids often fail to span the distance required to bridge

and

or

positions in an

-helix.

- Glutamic Acid (Glu): Side chain too short (

) for long-range bridging.

- 2-Aminosuberic Acid (Asu): Side chain length (

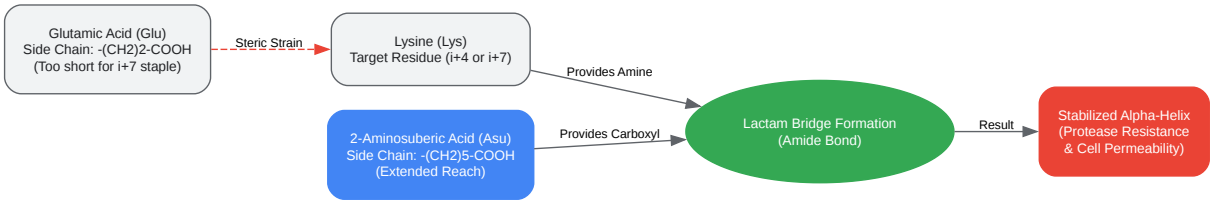
) provides the flexibility and reach necessary to form relaxed, stable lactam bridges with Lysine (

) or Ornithine (

).

Visualization: Asu in Peptide Stapling

The diagram below illustrates the structural difference between Asu and Glu, and how Asu functions in a Lactam Staple.



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Figure 1: Comparative logic of using Asu vs. Glu for peptide stapling. Asu's extended aliphatic chain allows for the formation of unstrained macrocyclic bridges.

Experimental Protocols: Solid Phase Peptide Synthesis (SPPS)

Handling & Storage

- Storage: Store at

  to

  . Keep desiccated.

- Stability: Stable for >2 years if kept dry. Hydroscopic upon warming to room temperature; allow bottle to equilibrate before opening to prevent condensation.

Protocol A: Linear Incorporation (Fmoc-Asu(OtBu)-OH)

Use Case: Introducing a hydrophobic, long-chain negative charge into a linear peptide.
Reagent: Fmoc-L-Asu(OtBu)-OH (CAS 276869-41-1).[1]

- Resin Preparation: Swell resin (Rink Amide or Wang) in DMF for 20 min.
- Deprotection: Treat with 20% Piperidine in DMF (

  min). Wash with DMF (

).

- Activation (Standard):
  - Dissolve Fmoc-Asu(OtBu)-OH (3.0 eq) in DMF.
  - Add DIC (3.0 eq) and Oxyma Pure (3.0 eq).
  - Note: HBTU/DIEA can also be used, but DIC/Oxyma reduces racemization risk for non-canonical residues.

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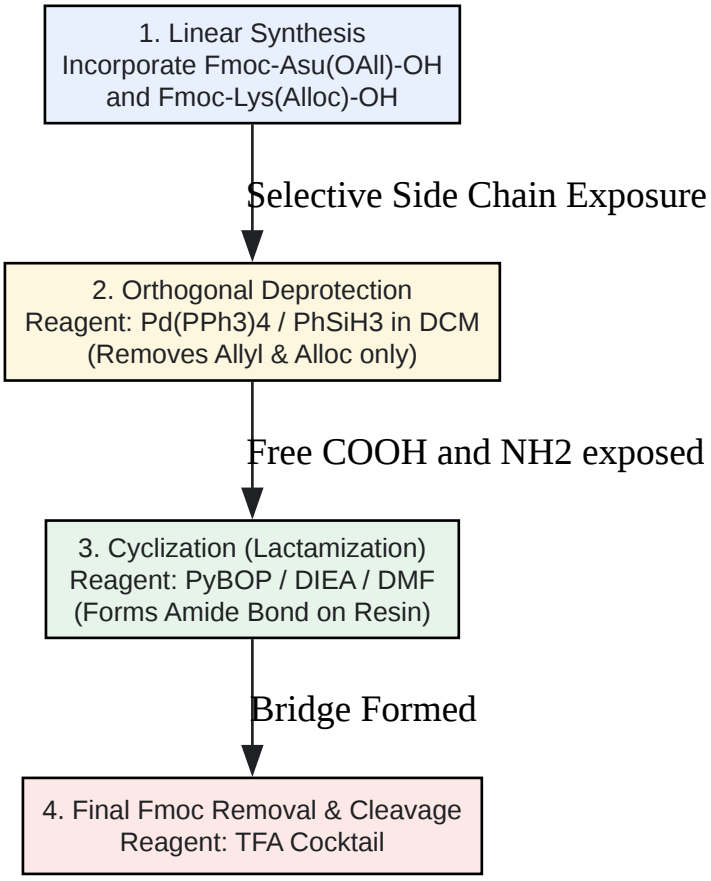
- Coupling: Add activated solution to resin. Shake at Room Temp for 45–60 min.
- Monitoring: Verify coupling via Kaiser Test (ninhydrin). Asu couples efficiently due to the lack of

  -branching.
- Cleavage: Standard TFA/TIS/H2O (95:2.5:2.5) removes the OtBu group, yielding the free carboxylic acid on the side chain.

Protocol B: On-Resin Lactam Cyclization (Stapling)

Use Case: Creating a cyclic bridge between Asu and Lys. Reagents: Fmoc-L-Asu(OAll)-OH (Allyl protected) and Fmoc-Lys(Alloc)-OH.

Workflow Diagram:



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Figure 2: Workflow for creating an Asu-Lys lactam bridge. Note the requirement for Allyl/Alloc orthogonal protection.

Detailed Steps for Step 2 (Allyl Removal):

- Wash resin with DCM (

).
- Add Pd(PPh3)4 (0.1 eq) and Phenylsilane (10 eq) in dry DCM.
- Shake for 30 min under Argon/Nitrogen (strictly oxygen-free).
- Repeat Pd treatment once.
- Wash with DCM, then DMF, then 0.5% sodium diethyldithiocarbamate in DMF (to remove Pd scavenger), then DMF.

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